

# preparing and solubilizing CCI-007 for laboratory experiments

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## Compound of Interest

Compound Name: CCI-007

Cat. No.: B12301671

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## Application Notes and Protocols for CCI-007

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**CCI-007** is a novel small molecule inhibitor identified to have selective cytotoxic activity against a subset of leukemia cell lines, particularly those with Mixed Lineage Leukemia (MLL) gene rearrangements.[1][2] It has also demonstrated efficacy against CALM-AF10 and SET-NUP214 translocated leukemias.[1][2] **CCI-007** induces rapid, caspase-dependent apoptosis within hours of treatment.[1][3] Its mechanism of action involves the downregulation of key MLL target genes, including HOXA9, MEIS1, CMYC, and BCL2, which are crucial for the survival of these leukemia cells.[1][2][4] These application notes provide detailed protocols for the preparation, solubilization, and experimental use of **CCI-007** in a laboratory setting.

### Chemical Properties and Storage

A summary of the key chemical properties of **CCI-007** is provided in the table below.

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>16</sub> N <sub>2</sub> O <sub>5</sub> S	[5]
Molecular Weight	336.36 g/mol	[5]
CAS Number	939228-52-1	[5]
Physical Form	Solid	[5]
Storage Conditions	4°C, protect from light	[5]

## Solubilization and Preparation of Stock Solutions

**CCI-007** is soluble in dimethyl sulfoxide (DMSO). Proper preparation of stock solutions is critical for accurate and reproducible experimental results.

### Quantitative Solubility Data

Solvent	Solubility (at 25°C)	Method	Reference
DMSO	83.33 mg/mL	Ultrasonic	[5]

## Protocol for Preparation of a 10 mM CCI-007 Stock Solution in DMSO

Materials:

- **CCI-007** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator

#### Procedure:

- **Equilibrate Reagents:** Allow the **CCI-007** powder and DMSO to come to room temperature before use.
- **Weighing:** Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh out the desired amount of **CCI-007** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.336 mg of **CCI-007** (Molecular Weight = 336.36 g/mol ).
- **Solvent Addition:** Add the appropriate volume of DMSO to the tube containing the **CCI-007** powder. For the example above, add 100  $\mu$ L of DMSO to the 0.336 mg of **CCI-007**.
- **Solubilization:**
  - Vortex the solution vigorously for 1-2 minutes.
  - If the compound is not fully dissolved, place the tube in a water bath sonicator and sonicate for 5-10 minutes, or until the solution is clear.
- **Sterilization (Optional but Recommended):** If the stock solution will be used in sterile cell culture, it can be sterilized by passing it through a 0.22  $\mu$ m syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage, protected from light. For short-term storage (up to one month), 4°C is acceptable.<sup>[6]</sup>

## Experimental Protocols

### In Vitro Cell Viability Assay

This protocol describes a general method for assessing the cytotoxic effects of **CCI-007** on leukemia cell lines using a resazurin-based assay (e.g., AlamarBlue).

#### Materials:

- **CCI-007** sensitive (e.g., PER-485, MOLM-13, MV4;11) and resistant (e.g., CEM, RS4;11) leukemia cell lines[1]
- Complete cell culture medium appropriate for the cell lines
- 96-well cell culture plates
- 10 mM **CCI-007** stock solution in DMSO
- Resazurin-based viability reagent (e.g., AlamarBlue)
- Plate reader capable of measuring fluorescence or absorbance

#### Procedure:

- Cell Seeding: Seed the leukemia cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100  $\mu$ L of complete culture medium.
- Compound Dilution: Prepare a serial dilution of the 10 mM **CCI-007** stock solution in complete culture medium to achieve the desired final concentrations (e.g., a broad concentration range from 0.63 to 20  $\mu$ M).[1] Remember to include a vehicle control (DMSO only) at the same final concentration as the highest **CCI-007** concentration.
- Cell Treatment: Add 100  $\mu$ L of the diluted **CCI-007** solutions or vehicle control to the appropriate wells. The final volume in each well will be 200  $\mu$ L.
- Incubation: Incubate the plate for 72 hours at 37°C in a humidified incubator with 5% CO<sub>2</sub>. [1]
- Viability Assessment:
  - Add 20  $\mu$ L of the resazurin-based viability reagent to each well.
  - Incubate for an additional 4-6 hours, or as recommended by the manufacturer.
  - Measure the fluorescence or absorbance using a plate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle-treated control cells. Plot the results to determine the IC<sub>50</sub> value for **CCI-007** in each

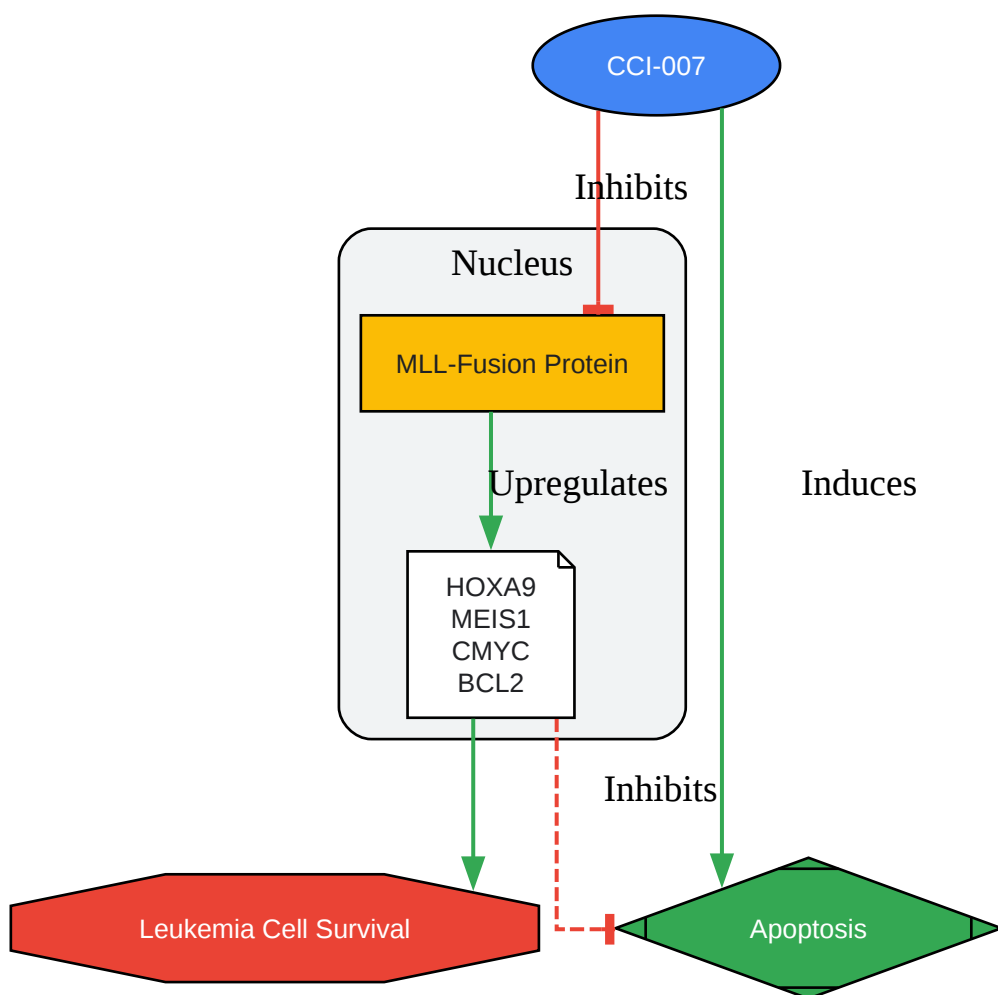
cell line.

#### Summary of Experimental Concentrations

Cell Line Type	Effective Concentration (IC <sub>50</sub> )	Treatment Duration	Assay	Reference
Sensitive MLL-rearranged	2.5 - 6.2 $\mu$ M	72 hours	AlamarBlue	<a href="#">[5]</a>
Panel of cell lines	10 $\mu$ M (single dose)	72 hours	AlamarBlue	<a href="#">[1]</a>
Sensitive MLL-rearranged	5 $\mu$ M	24 hours	Annexin V	<a href="#">[1]</a>

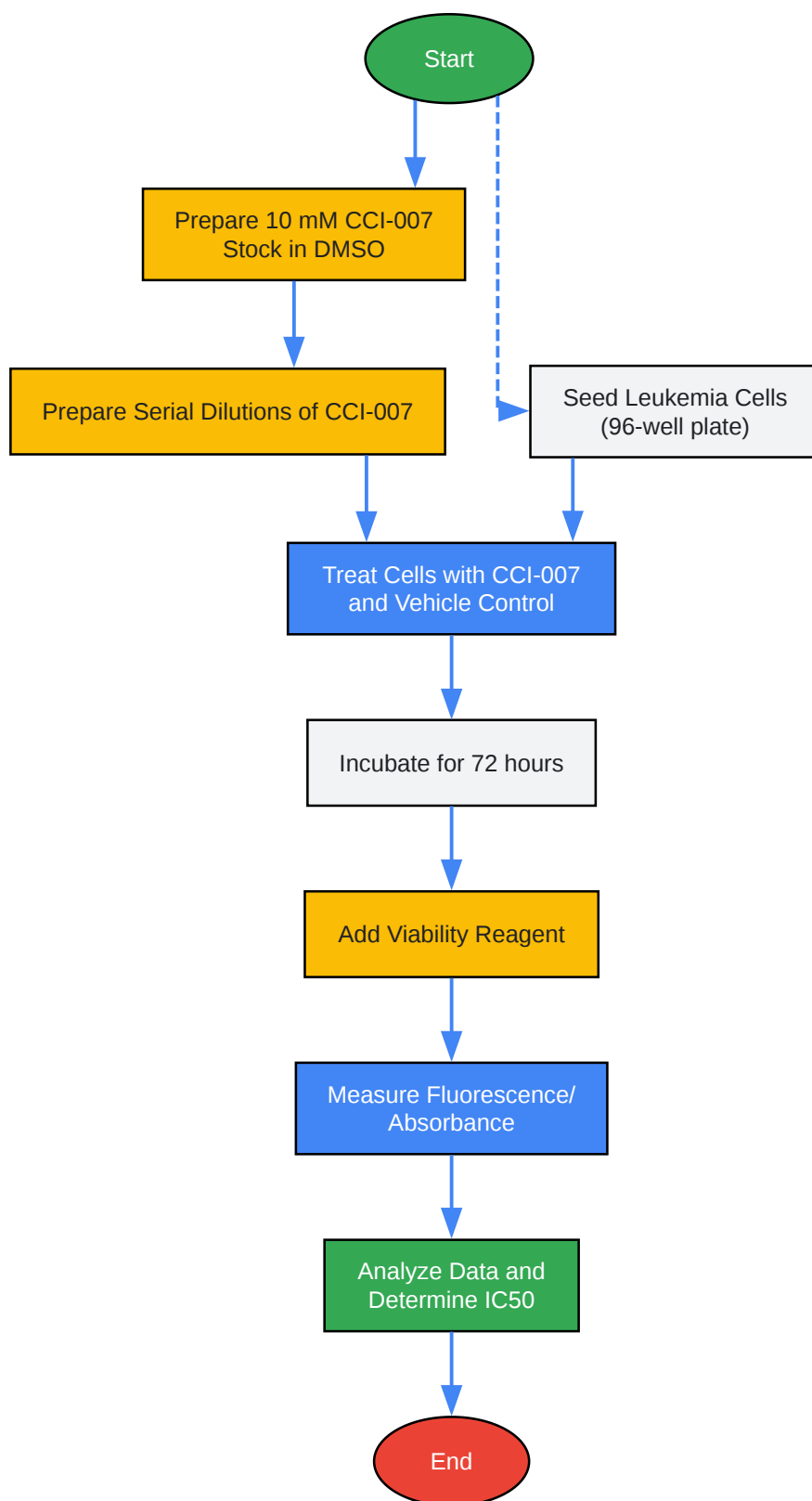
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the proposed signaling pathway of **CCI-007** and a general experimental workflow for its in vitro evaluation.



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Caption: Proposed signaling pathway of **CCI-007** in MLL-rearranged leukemia cells.



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Caption: General experimental workflow for in vitro evaluation of **CCI-007**.

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